

Application Notes and Protocols for TDI-10229 in Mouse Studies

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Compound of Interest

Compound Name: TDI-10229

Cat. No.: B8210248

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Introduction:

TDI-10229 is a potent and orally bioavailable inhibitor of soluble adenylyl cyclase (sAC), also known as ADCY10.^{[1][2][3][4]} It demonstrates nanomolar inhibition of sAC in both biochemical and cellular assays, making it a valuable tool for in vivo interrogation of sAC-mediated biological processes.^{[1][2][3][4]} These application notes provide an overview of recommended dosages, administration routes, and detailed protocols for utilizing **TDI-10229** in mouse studies, based on currently available data.

Data Presentation

Table 1: In Vivo Dosage and Administration of **TDI-10229** in Mice

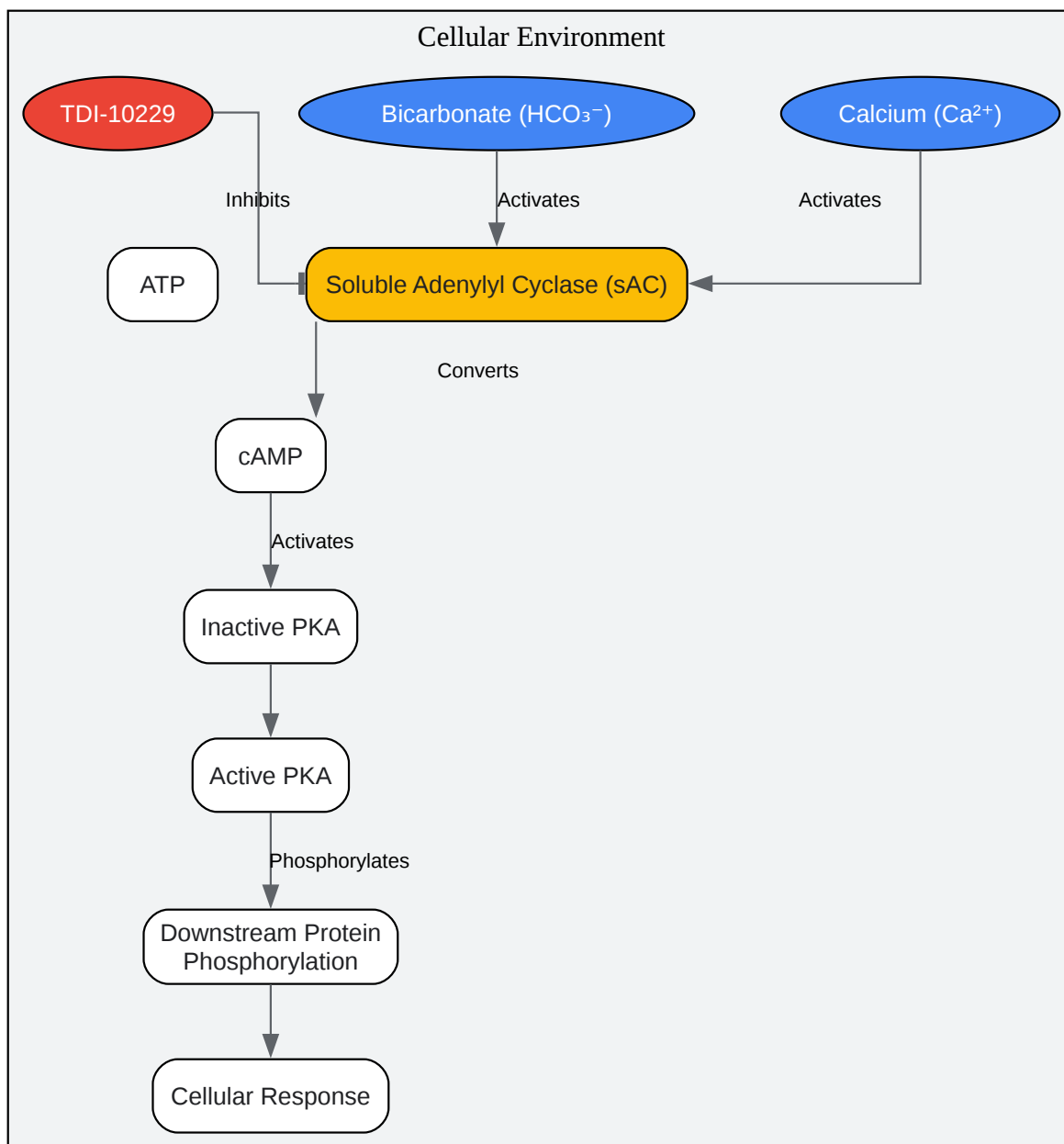
Dosage	Administration Route	Vehicle	Study Type	Reference
5 mg/kg	Oral (p.o.)	Not specified	Pharmacokinetic Analysis	[2]
20 mg/kg	Oral (p.o.)	Not specified	Pharmacokinetic Analysis	[2]
50 mg/kg	Oral (p.o.)	DMSO:PEG 400:PBS (1:4:5)	Efficacy (Sperm Motility)	[5]
50 mg/kg	Intraperitoneal (i.p.)	DMSO:PEG 400:PBS (1:4:5)	Efficacy (Sperm Motility)	[5]

Table 2: Pharmacokinetic Parameters of **TDI-10229** in Mice

Dosage	Administration Route	C _{max} (μM)	AUC (μg·h/mL)	Mean Residence Time (h)	Bioavailability (%)	Reference
5 mg/kg	Oral (p.o.)	15.5	94	3.95	59%	[1][2]
20 mg/kg	Oral (p.o.)	15.5	94	3.95	Not specified	[2]

Signaling Pathway

TDI-10229 acts as an inhibitor of soluble adenylyl cyclase (sAC). sAC is a unique source of the second messenger cyclic AMP (cAMP) that, unlike transmembrane adenylyl cyclases (tmACs), is regulated by intracellular signals such as bicarbonate (HCO_3^-) and calcium (Ca^{2+}) ions. Upon activation, sAC converts adenosine triphosphate (ATP) to cAMP. This increase in intracellular cAMP leads to the activation of Protein Kinase A (PKA), which in turn phosphorylates downstream target proteins, modulating a variety of cellular functions.



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Caption: Signaling pathway of **TDI-10229**.

Experimental Protocols

Protocol 1: Preparation of TDI-10229 Dosing Solution

This protocol describes the preparation of a **TDI-10229** solution for oral or intraperitoneal administration in mice.

Materials:

- **TDI-10229** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG 400)
- Phosphate-buffered saline (PBS), sterile
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- **Vehicle Preparation:** Prepare the vehicle solution by mixing DMSO, PEG 400, and PBS in a 1:4:5 ratio (e.g., for 1 mL of vehicle, mix 100 μ L DMSO, 400 μ L PEG 400, and 500 μ L PBS).
- **Weighing TDI-10229:** Accurately weigh the required amount of **TDI-10229** powder based on the desired final concentration and total volume.
- **Dissolution:**
 - Add the weighed **TDI-10229** powder to a sterile microcentrifuge tube.
 - Add the DMSO component of the vehicle first and vortex thoroughly to dissolve the compound.
 - Sequentially add the PEG 400 and then the PBS, vortexing after each addition to ensure a homogenous solution.

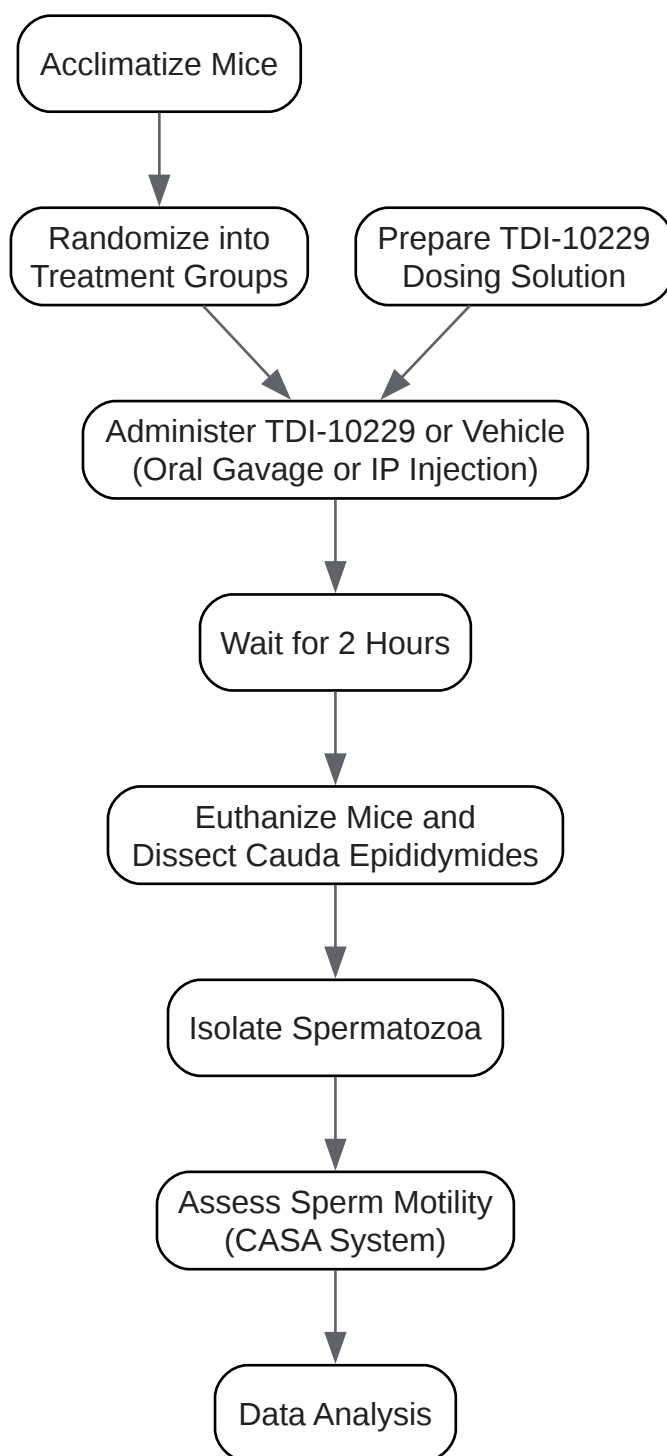
- Final Volume: Adjust the final volume with the complete vehicle solution if necessary.
- Storage: It is recommended to prepare the dosing solution fresh on the day of the experiment. If short-term storage is necessary, store at 4°C and protect from light.

Protocol 2: In Vivo Efficacy Study - Assessment of Sperm Motility

This protocol outlines a procedure to assess the in vivo efficacy of **TDI-10229** on sperm motility in mice following a single dose.

Materials:

- Male mice (e.g., C57BL/6, 8-12 weeks old)
- **TDI-10229** dosing solution (prepared as in Protocol 1)
- Vehicle solution (control)
- Gavage needles (for oral administration) or sterile syringes and needles (for intraperitoneal injection)
- Surgical tools for dissection
- Sperm collection and analysis reagents (e.g., Human Tubal Fluid medium)
- Computer-Assisted Sperm Analysis (CASA) system



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